

# Milciclib maleate cyclin-dependent kinase inhibition

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## Compound Focus: Milciclib Maleate

CAS No.: 802539-81-7

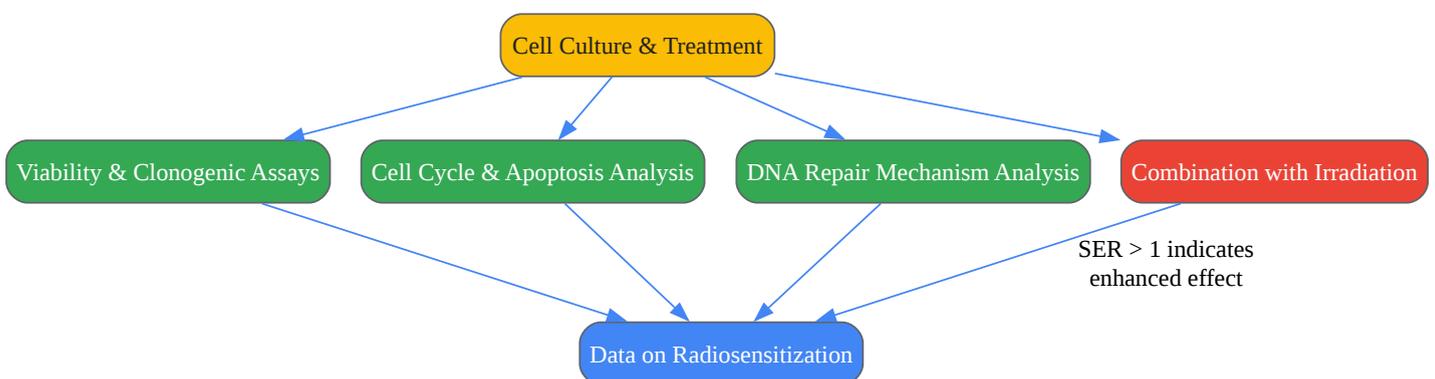
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## Experimental Data & Clinical Insights

The antitumor efficacy of Milciclib has been evaluated in both laboratory and clinical settings.

**In Vitro Cytotoxicity and Radiosensitization** Studies in colorectal cancer (CRC) cell lines show that Milciclib inhibits cell proliferation. The diagram below illustrates the experimental workflow for assessing its radiosensitizing effects [1] [2].



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Key findings from these *in vitro* studies include [1] [2]:

- **Cytotoxicity:** IC50 values were **0.275  $\mu\text{M}$**  in HCT-116 and **0.403  $\mu\text{M}$**  in RKO colorectal cancer cell lines.
- **Cell Cycle Disruption:** Treatment led to a dose-dependent reduction of cells in the G2/M phase and an increase in the G1 phase population.
- **Radiosensitization:** The combination of Milciclib and irradiation showed a sensitizer enhancement ratio (SER) **above 1** in radiation-resistant cells, indicating a synergistic effect.

**Clinical Trial Findings** Clinical studies have evaluated Milciclib in patients with refractory solid tumors. Key outcomes are summarized below [3] [4].

Trial Focus / Indication	Key Findings	Reported Adverse Events
<b>Phase I (Combination with Gemcitabine)</b> in refractory solid tumors [3]	Recommended Phase II dose: <b>Milciclib 80 mg/m<sup>2</sup>/day + Gemcitabine 1000 mg/m<sup>2</sup>/day</b> . ~36% clinical benefit rate (1 PR, 4 SD >6 months) [3].	Most frequent: <b>Neutropenia, Thrombocytopenia</b> . DLTs included G4 thrombocytopenia, G3 ataxia [3].
<b>Phase II (Monotherapy)</b> in Thymic Carcinoma and Thymoma [4]	Primary endpoint of 3-month progression-free survival met in <b>46.7%</b> of evaluable patients. Median PFS: <b>8.2 months</b> [4].	Most common severe AEs: <b>Nausea, Asthenia, Neutropenia (8.3%)</b> [4].
<b>Phase II (Monotherapy)</b> in Hepatocellular Carcinoma (HCC) [5] [4]	Milciclib was found to be safe in patients with advanced hepatic malignancies and showed disease stabilization [4].	Drug-related events included <b>diarrhea, nausea, asthenia, fatigue</b> , and retinal hemorrhage [5].

## Methodologies for Key Experiments

For researchers aiming to replicate or build upon these findings, here are outlines of core experimental protocols derived from the search results.

**Cell Viability and Cytotoxicity (CCK-8 Assay)** This method is used to determine the IC50 of Milciclib [1] [2].

- **Seed cells** (e.g., 3,000 cells/well) in a 96-well plate and culture overnight.
- **Treat with Milciclib** at varying concentrations for a set period (e.g., 72 hours).
- **Add CCK-8 reagent** and incubate for several hours.
- **Measure absorbance** at 450 nm using a microplate reader.
- **Calculate cell viability** and use non-linear regression to determine the **IC50** value.

**Clonogenic Survival Assay** This assay tests the ability of a single cell to proliferate and is key for radiosensitization studies [1] [2].

- **Seed cells** in multi-well plates at densities adjusted for the planned radiation dose (e.g., 2000 cells for 0 Gy, 6000 cells for 8 Gy).
- **Pre-treat cells** with Milciclib before subjecting them to a single dose of irradiation (e.g., 0, 2, 4, 8 Gy).
- **Replace medium** with drug-free fresh medium after irradiation.
- **Incubate for 1-2 weeks** until visible colonies form in control wells.
- **Fix and stain** colonies with crystal violet, then count colonies (defined as >50 cells).
- **Plot survival curves** and calculate the **Sensitizer Enhancement Ratio (SER)**.

**Cell Cycle Analysis via Flow Cytometry** This protocol assesses how Milciclib disrupts the cell cycle [1] [2].

- **Treat cells** with Milciclib for a specified duration.
- **Harvest and fix** cells, typically in 70% ethanol.
- **Stain DNA** with a fluorescent dye like Propidium Iodide (PI), often including RNase to exclude RNA binding.
- **Analyze stained cells** using a flow cytometer.
- **Determine the percentage** of cells in G1, S, and G2/M phases from the resulting DNA content histogram.

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## References

1. Milciclib-mediated CDK2 inhibition to boost radiotherapy ... [pmc.ncbi.nlm.nih.gov]
2. Milciclib-mediated CDK2 inhibition to boost radiotherapy ... [frontiersin.org]

3. Phase I dose-escalation study of milciclib in combination ... [pubmed.ncbi.nlm.nih.gov]

4. sciencedirect.com/topics/medicine-and-dentistry/ milciclib [sciencedirect.com]

5. Milciclib maleate - Drug Targets, Indications, Patents [synapse.patsnap.com]

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